

# physical and chemical properties of 2,6-Diethyl-N-(2-propoxyethyl)aniline

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## Compound of Interest

Compound Name:	2,6-Diethyl-N-(2-propoxyethyl)aniline
Cat. No.:	B1592339

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## An In-depth Technical Guide to 2,6-Diethyl-N-(2-propoxyethyl)aniline

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physical and chemical properties, synthesis, and applications of the organic compound **2,6-Diethyl-N-(2-propoxyethyl)aniline**.

## Compound Identification

**2,6-Diethyl-N-(2-propoxyethyl)aniline** is an aromatic amine characterized by a disubstituted aniline core.<sup>[1]</sup> Its structure features two ethyl groups at the 2 and 6 positions of the benzene ring and a 2-propoxyethyl group attached to the nitrogen atom.<sup>[1]</sup> This substitution pattern, particularly the steric hindrance provided by the ortho-ethyl groups, significantly influences its chemical reactivity and physical properties.<sup>[2]</sup>

Identifier	Value
IUPAC Name	2,6-diethyl-N-(2-propoxyethyl)aniline[1][3]
CAS Number	61874-13-3[1][2][4][5][6][7][8][9][10][11][12][13]
Molecular Formula	C <sub>15</sub> H <sub>25</sub> NO[1][3][4][5][6][7][8][9][10][12][14]
Synonyms	2,6-DIETHYL-N-(2-PROPOXYETHYL)ANILINE; 2,6-Diethyl-N-(2-propoxyethyl)-benzenamine; N- Propoxyethyl-2,6-Diethyl Aniline[4][5]
InChI Key	DTEGEQGTAYAXBC-UHFFFAOYSA-N[1][2][5] [8]
SMILES	CCCOCCNC1=C(C=CC=C1CC)CC[1][3][5]

## Physical and Chemical Properties

The compound is typically a light yellow, transparent liquid at room temperature.[1][4][5] It is not readily soluble in water but demonstrates good solubility in organic solvents such as toluene and benzene.[4] The high boiling point is attributed to its increased molecular weight and the presence of intermolecular hydrogen bonding.[1]

### Table of Physical Properties

Property	Value
Molecular Weight ( g/mol )	235.37[4][5][6][10][11][14]
Appearance	Light yellow transparent liquid[1][4][5][12]
Boiling Point (°C)	352[4][5][9][10][12][14]
Density (g/cm <sup>3</sup> )	0.953[4][5][9][10][14]
Flash Point (°C)	150[4][5][9][10][14]
Refractive Index	1.521[4]
Vapor Pressure (mmHg at 25°C)	4.04E-05[4]
pKa (Predicted)	4.01 ± 0.50[4][9]

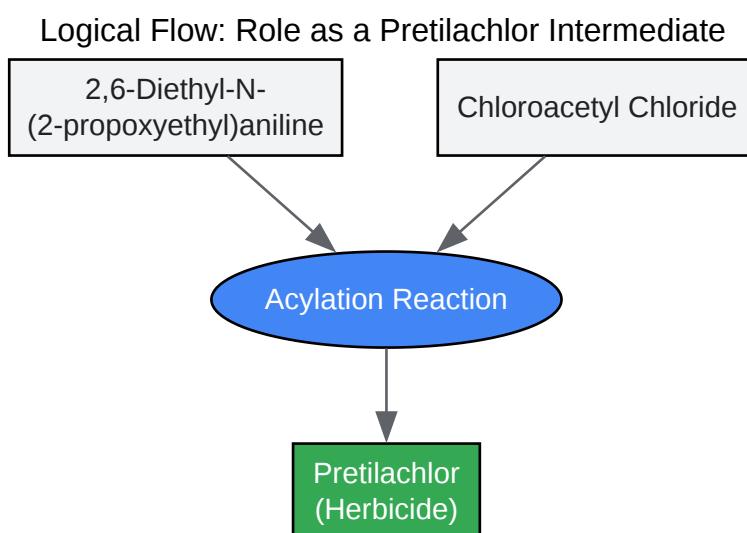
## Table of Chemical Data

Property	Value
Exact Mass	235.19400[5]
Hydrogen Bond Donor Count	1[5]
Hydrogen Bond Acceptor Count	2[5]
XLogP3	3.72290[8]

## Chemical Reactivity and Synthesis

As a secondary amine, **2,6-Diethyl-N-(2-propoxyethyl)aniline** undergoes typical reactions such as N-alkylation and acylation.[1] The aromatic ring is also susceptible to electrophilic aromatic substitution.[1]

The compound is a key intermediate in the synthesis of the herbicide Pretilachlor.[1][15] This involves an acylation reaction of **2,6-Diethyl-N-(2-propoxyethyl)aniline** with chloroacetyl chloride.[15]



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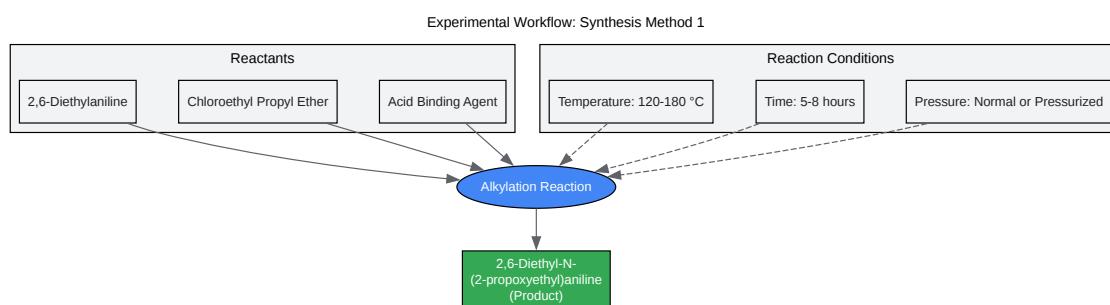
Role of the compound as a key intermediate.

## Experimental Protocols: Synthesis

Several methods for the synthesis of **2,6-Diethyl-N-(2-propoxyethyl)aniline** have been reported. A primary challenge in its synthesis is controlling the reaction to favor monoalkylation and prevent the formation of the dialkylated byproduct, N,N-bis(2-propoxyethyl)-2,6-diethylaniline.[2][15] Using an excess of the starting aniline is a common strategy to mitigate this.[2][15]

### Method 1: Alkylation with Chloroethyl Propyl Ether

This method involves the reaction of 2,6-diethylaniline with chloroethyl propyl ether in the presence of an acid-binding agent.[15]

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Synthesis via alkylation with chloroethyl propyl ether.

#### Protocol Details:

- Molar Ratio: The molar ratio of 2,6-diethylaniline to chloroethyl propyl ether to the acid binding agent is specified as (1.5-2.5) : 1 : (0.45-0.7).[15]
- Temperature: The alkylation reaction is conducted at a temperature ranging from 120°C to 180°C.[15]
- Duration: The reaction is carried out for 5 to 8 hours.[15]
- Outcome: This method is noted for its short process flow, increased raw material utilization, and reduced production costs.[15]

## Method 2: Reaction with 2-chloro-1-ethoxypropane

An alternative synthesis route involves reacting 2,6-diethylaniline with 2-chloro-1-ethoxypropane.[16]

#### Protocol Details:

- Molar Ratio: The optimal material molar ratio is 3:1 (2,6-diethylaniline to 2-chloro-1-ethoxypropane).[16]
- Temperature: The reaction is maintained at 170°C.[16]
- Duration: The optimal reaction time is 10 hours.[16]
- Yield: Under these conditions, a product molar yield of 85.6% has been reported.[16]

## Applications

**2,6-Diethyl-N-(2-propoxyethyl)aniline** serves as a crucial intermediate in several industrial sectors.

- Agrochemicals: Its primary application is in the production of the selective herbicide Pretilachlor, which is used to control weeds in rice crops.[1][6][15] The compound is valued

for creating a stable herbicide with prolonged activity in the soil.[1][6]

- Dyes and Pigments: It is used as an intermediate in the manufacturing of various dyes and pigments for the textile industry and other materials.[1][4]
- Pharmaceuticals: The compound serves as an intermediate in the synthesis of certain medicinal compounds.[1][4]
- Fuel Chemistry: It has potential applications as an antiknock agent in gasoline, offering a replacement for tetraethyl lead.[1]

## Safety and Handling

Due to its potential toxicity and flammability, careful handling of **2,6-Diethyl-N-(2-propoxyethyl)aniline** is required.[4]

Hazard Information:

- GHS Classification: Causes skin irritation (Category 2), serious eye irritation (Category 2A), and may cause respiratory irritation (Category 3).[14]
- Incompatibilities: It is incompatible with strong oxidizing agents, acids, acid anhydrides, acid chlorides, and chloroformates.[14][17]
- Hazardous Decomposition: When heated to decomposition, it emits toxic fumes, including carbon oxides and nitrogen oxides.[14][17]

Handling and Storage Recommendations:

- Ventilation: Use only in a well-ventilated area.[14][18]
- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[14][18]
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition.[7][14][18]

First Aid Measures:

- Skin Contact: Immediately wash with plenty of soap and water. Remove contaminated clothing.[14][18]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[14][18]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[14][18]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[14][18]

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